

6-Bromo-8-methoxyquinoline CAS number

103028-32-6

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Compound of Interest

Compound Name: **6-Bromo-8-methoxyquinoline**

Cat. No.: **B600033**

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An In-depth Technical Guide to **6-Bromo-8-methoxyquinoline**

Abstract

6-Bromo-8-methoxyquinoline, identified by the CAS number 103028-32-6, is a substituted quinoline derivative that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and drug development.[1][2] The quinoline scaffold is a privileged structure, forming the core of numerous biologically active compounds.[3] The strategic placement of a bromine atom at the 6-position and a methoxy group at the 8-position provides a versatile platform for further chemical modifications, making it a valuable intermediate in the synthesis of novel therapeutic agents.[4] This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a focus on its role in drug discovery.

Physicochemical Properties

The fundamental physicochemical properties of **6-Bromo-8-methoxyquinoline** are summarized in the table below. While some experimental data is limited, predicted values and data from analogous compounds provide valuable insights into its characteristics.

Property	Value	Source
CAS Number	103028-32-6	[1] [5] [6]
Molecular Formula	C ₁₀ H ₈ BrNO	[1] [5] [6]
Molecular Weight	238.08 g/mol	[1]
Appearance	Gray to brown solid (predicted for analogous compounds)	[7]
Melting Point	65-66 °C (for the isomer 8-Bromo-6-methoxyquinoline)	[7]
Boiling Point	329.0±22.0 °C (Predicted for the isomer 8-Bromo-6-methoxyquinoline)	[7]
Density	~1.6 g/cm ³ (Estimated for brominated aromatics)	[4]
Solubility	Predicted to have moderate solubility in polar aprotic solvents (e.g., DMF, DMSO) and limited solubility in water. [4]	
Canonical SMILES	COC1=C2C(=CC(=C1)Br)C=C C=N2	[1]

Synthesis and Experimental Protocols

The synthesis of **6-Bromo-8-methoxyquinoline** and its derivatives can be achieved through various organic chemistry reactions. The bromine atom serves as a key functional group for further modifications, such as Suzuki-Miyaura cross-coupling reactions, to introduce a variety of substituents.[\[4\]](#)

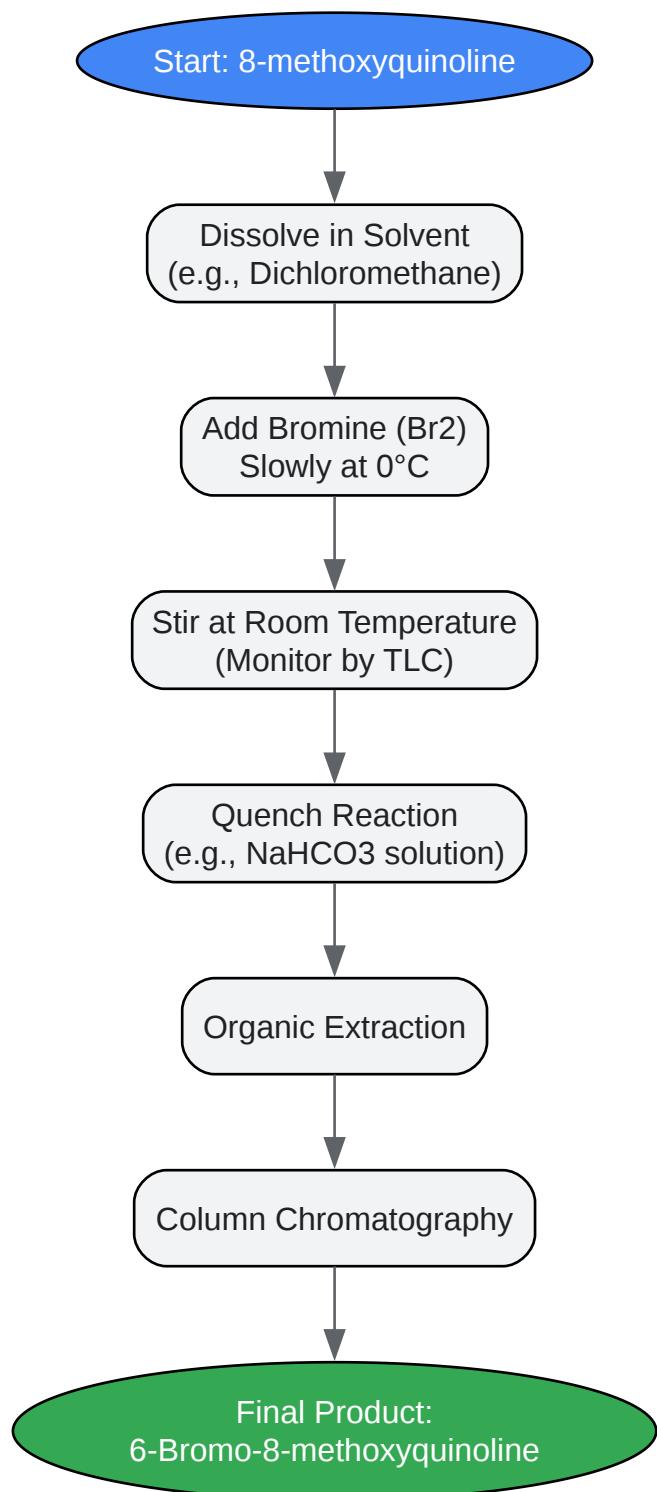
General Synthetic Approach: Bromination of 8-methoxyquinoline

A common method for the synthesis of brominated quinolines is the direct bromination of the quinoline core. The regioselectivity of the bromination is influenced by the existing substituents and reaction conditions.

Experimental Protocol:

- Starting Material: 8-methoxyquinoline.
- Reagent: Bromine (Br_2) in a suitable solvent such as acetic acid or dichloromethane.[8]
- Procedure:
 - Dissolve 8-methoxyquinoline in the chosen solvent in a reaction flask.
 - Slowly add a solution of bromine (typically 1.1 to 2.1 equivalents) to the reaction mixture at a controlled temperature, often starting at 0 °C.[8]
 - Allow the reaction to stir at room temperature for a specified period (e.g., 17 hours) while monitoring the progress using Thin Layer Chromatography (TLC).[8]
 - Upon completion, quench the reaction, for instance, by adding a 5% sodium bicarbonate solution.
 - Extract the product with an organic solvent.
 - Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
 - Purify the crude product using column chromatography to yield **6-Bromo-8-methoxyquinoline**.

Workflow for Synthesis and Purification



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Caption: General workflow for the synthesis of **6-Bromo-8-methoxyquinoline**.

Applications in Research and Drug Development

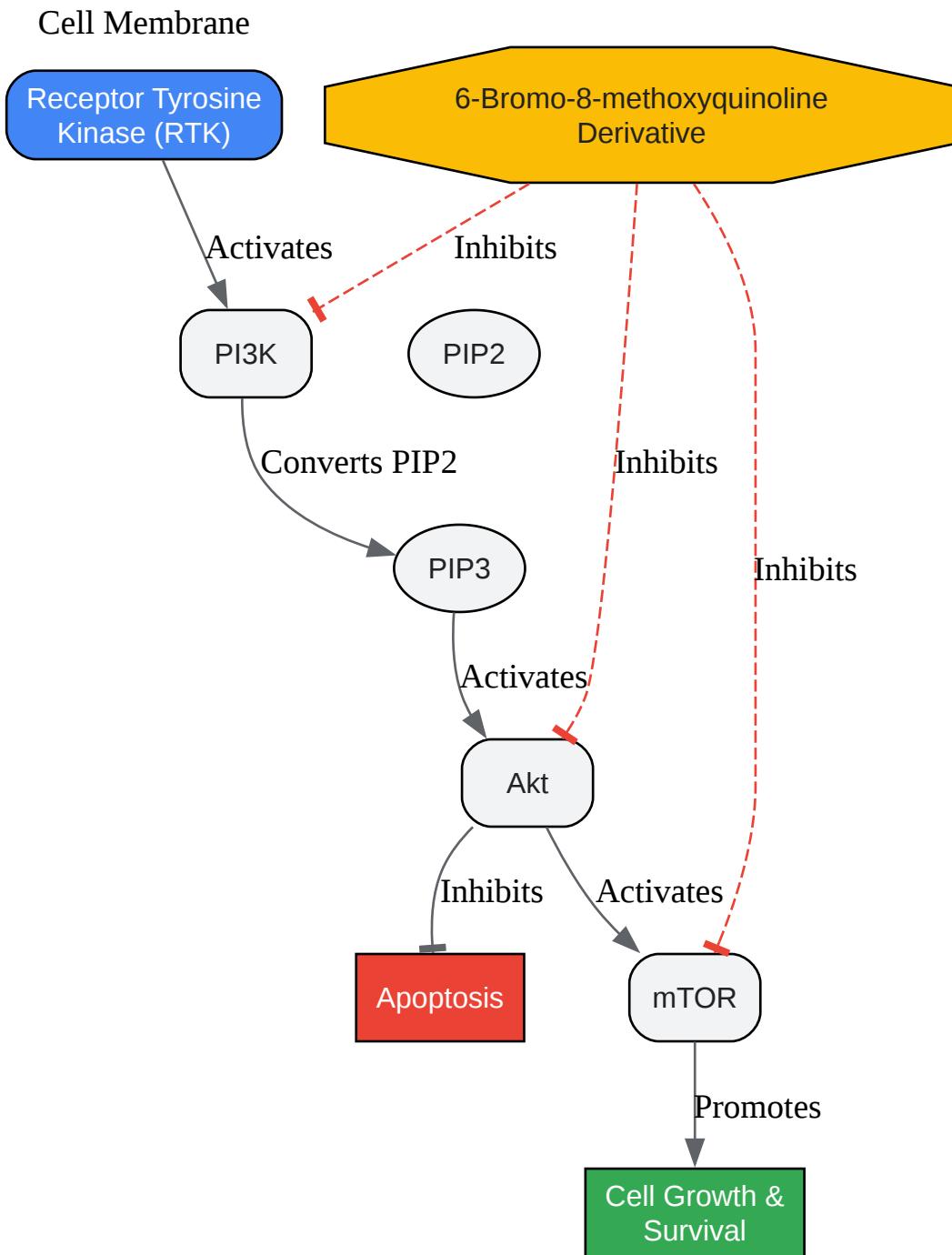
6-Bromo-8-methoxyquinoline is a compound of significant interest in drug discovery due to the diverse biological activities exhibited by quinoline derivatives, including anticancer, antimicrobial, and anti-inflammatory properties.[9][3][10]

- **Anticancer Activity:** This compound has shown potential anticancer activity.[1] It is suggested that its mechanism of action may involve the inhibition of DNA, RNA, and protein synthesis in tumor cells.[1] Quinoline derivatives are known to target various cancer-related pathways.
- **Antimicrobial Properties:** Quinolinones with bromine and methoxy substituents have demonstrated broad-spectrum antimicrobial activity, potentially by disrupting microbial cell membranes or inhibiting essential enzymes.[4]
- **Pharmaceutical Intermediate:** The presence of the bromine atom makes **6-Bromo-8-methoxyquinoline** a valuable intermediate for synthesizing more complex molecules, such as kinase inhibitors, through cross-coupling reactions.[4]

Potential Mechanism of Action in Cancer

While the specific signaling pathways targeted by **6-Bromo-8-methoxyquinoline** are still under investigation, derivatives of similar quinoline compounds have been shown to inhibit critical cancer cell survival pathways like the PI3K/Akt/mTOR pathway.[9] This pathway is frequently dysregulated in various cancers and plays a crucial role in cell growth, proliferation, and survival.[9] By inhibiting key kinases in this pathway, such compounds can induce apoptosis (programmed cell death) in cancer cells.

PI3K/Akt/mTOR Signaling Pathway Inhibition



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Caption: Potential inhibition of the PI3K/Akt/mTOR pathway by quinoline derivatives.

Conclusion

6-Bromo-8-methoxyquinoline is a versatile heterocyclic compound with significant potential in the field of drug development. Its utility as a synthetic intermediate, coupled with the inherent biological activities of the quinoline scaffold, makes it a valuable subject for further research. Future studies are likely to focus on the synthesis of novel derivatives and a more detailed elucidation of their mechanisms of action in various disease models.

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